

# Personal protective equipment for handling MR837

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## Compound of Interest

Compound Name: MR837

Cat. No.: B6590847

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## Essential Safety and Handling Guide for MR837

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **MR837** (CAS 1210906-48-1), a potent inhibitor of the NSD2-PWWP1 protein-protein interaction.[1][2] Given its classification as a bioactive, potentially cytotoxic compound for anti-cancer research, adherence to stringent safety protocols is mandatory to ensure personnel safety and prevent environmental contamination.[2][3] This guide outlines the necessary personal protective equipment (PPE), procedural controls, and disposal plans to be implemented when working with this compound.

## Compound Identification and Properties

**MR837** is a small molecule designed to inhibit the histone-lysine N-methyltransferase NSD2, making it a valuable tool in cancer research, particularly in studies related to multiple myeloma and acute lymphoblastic leukemia.[2][4]

Identifier	Value
IUPAC Name	4-cyano-N-cyclopropyl-N-(2-thienylmethyl)-benzamide
CAS Number	1210906-48-1[1]
Molecular Formula	C <sub>16</sub> H <sub>14</sub> N <sub>2</sub> OS[1]
Molecular Weight	282.4 g/mol [1]
Property	Data
Appearance	Solid
Purity	≥98%
Solubility	DMSO: ≥10 mg/mL, Ethanol: ≥10 mg/mL[1]
Storage (Solid)	Store at -20°C
Storage (Stock Solution)	Store at -80°C

## Personal Protective Equipment (PPE)

A risk assessment should always be conducted prior to handling **MR837**. However, the following minimum PPE is required at all times. Due to the potent nature of this compound, engineering controls such as a certified chemical fume hood or a biological safety cabinet should be used, especially when handling the solid compound or preparing stock solutions.

Protection Type	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Prevents skin contact and absorption. The outer glove should be removed and disposed of as hazardous waste immediately after handling the compound.
Eye Protection	Chemical safety goggles or a full-face shield.	Protects eyes from splashes or aerosolized powder.
Body Protection	A dedicated, buttoned lab coat with elastic cuffs. A disposable gown should be worn over the lab coat when handling larger quantities.	Prevents contamination of personal clothing.
Respiratory Protection	An N95-rated respirator or higher is recommended when handling the solid powder outside of a containment system.	Minimizes the risk of inhaling aerosolized particles of the compound.

## Experimental Protocols: Safe Handling and Disposal Workflow

The following protocols provide a step-by-step guide for the safe handling of **MR837** from receipt to disposal.

### Compound Receipt and Storage

- **Inspection:** Upon receipt, inspect the external packaging for any signs of damage. If the package is compromised, do not open it and consult with your institution's Environmental Health and Safety (EHS) department.
- **Decontamination:** Before bringing the primary container into the lab, wipe the exterior with a suitable decontaminating solution (e.g., 70% ethanol).

- **Storage:** Store the solid compound in a clearly labeled, sealed container at -20°C in a designated and restricted area. Stock solutions should be stored at -80°C.

## Preparation of Stock Solutions

- **Engineering Controls:** All work with solid **MR837** must be conducted in a certified chemical fume hood, glove box, or biological safety cabinet to prevent inhalation of the powder.
- **Weighing:** Use a dedicated, calibrated analytical balance within the containment unit. Use anti-static weighing dishes.
- **Solubilization:** Add the desired solvent (e.g., DMSO) to the solid compound slowly and cap the vial securely. Vortex or sonicate as needed to ensure complete dissolution.
- **Labeling:** Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.

## Use in Experiments

- **Dilutions:** Perform all dilutions of the stock solution within a chemical fume hood.
- **Handling:** Always wear the prescribed PPE when handling any solutions containing **MR837**.
- **Transport:** When moving solutions containing **MR837**, use a secondary container to prevent spills.

## Spill Management

- **Evacuation:** In case of a significant spill, evacuate the immediate area and alert others.
- **Containment:** For small spills, contain the spill using absorbent pads. Do not attempt to clean up a large spill without proper training and equipment.
- **Decontamination:** Decontaminate the spill area according to your institution's EHS guidelines for cytotoxic compounds.
- **Waste Disposal:** All materials used for spill cleanup must be disposed of as hazardous cytotoxic waste.

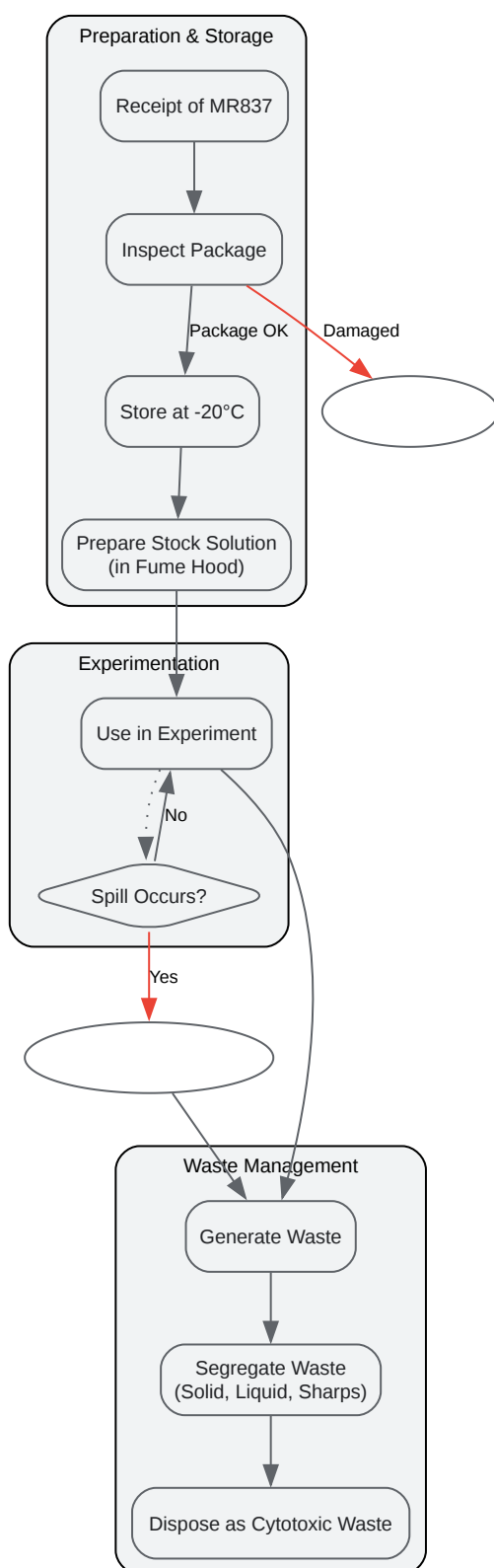
## Disposal Plan

All waste contaminated with **MR837** must be treated as hazardous cytotoxic waste and segregated from regular laboratory waste.

- **Solid Waste:** This includes contaminated gloves, disposable gowns, weighing paper, and pipette tips. Dispose of this waste in a designated, sealed, and clearly labeled cytotoxic waste container.
- **Liquid Waste:** Unused or expired solutions containing **MR837** should be collected in a sealed, labeled hazardous waste container. Do not pour any amount down the drain.
- **Sharps Waste:** Needles, syringes, or any other contaminated sharps must be disposed of in a designated sharps container for cytotoxic waste.
- **Decontamination of Glassware:** Reusable glassware should be decontaminated by soaking in a suitable inactivating solution (consult your EHS department for recommended solutions) before standard washing.

## Workflow and Logical Relationships

The following diagram illustrates the key stages and decision points in the safe handling of **MR837**.



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Caption: Workflow for the safe handling of **MR837** from receipt to disposal.

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